

Stability of calcium iodide hydrate in different solvents

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Compound of Interest

Compound Name: *Calcium iodide hydrate*

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Technical Support Center: Calcium Iodide Hydrate

This guide provides technical support for researchers, scientists, and drug development professionals working with **calcium iodide hydrate**. It covers common issues related to its stability in various solvents, offering troubleshooting advice and frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What is **calcium iodide hydrate** and what are its common forms?

A1: Calcium iodide (CaI_2) is an ionic compound of calcium and iodine.^{[1][2]} It is a colorless to white deliquescent (moisture-absorbing) solid that is highly soluble in water.^{[1][3][4]} In practice, it is often encountered as a hydrate ($\text{CaI}_2 \cdot x\text{H}_2\text{O}$), such as the tetrahydrate or hexahydrate, because of its hygroscopic nature.^{[3][5]} The hydrated form is a colorless or yellow-white crystal or powder.^[6]

Q2: My **calcium iodide hydrate** powder has turned yellow. Why did this happen and is it still usable?

A2: The yellow discoloration is typically caused by the liberation of free iodine.^{[2][5]} **Calcium iodide hydrate** is sensitive to air, light, and moisture.^{[7][8][9]} It slowly reacts with oxygen and carbon dioxide in the air, which results in its decomposition into calcium carbonate and elemental iodine, giving the powder a faint yellow color.^{[2][3][4][5]} For applications requiring high purity, the use of discolored calcium iodide is not recommended. For other uses, its

suitability should be determined on a case-by-case basis, as the presence of free iodine may interfere with experiments.

Q3: What are the recommended storage conditions for **calcium iodide hydrate**?

A3: To maintain its stability, **calcium iodide hydrate** should be stored in a cool, dry, well-ventilated area in a tightly sealed container.[7][8][10] It is crucial to protect it from light, air, and moisture to prevent oxidation and decomposition.[7][8] Store it away from incompatible materials such as strong acids and strong oxidizing agents.[7][9]

Q4: In which solvents is **calcium iodide hydrate** soluble?

A4: **Calcium iodide hydrate** is highly soluble in water.[1][2][11] It is also soluble in alcohols like methanol, ethanol, and propanol.[5][12][13] It is slightly soluble to soluble in acetone and insoluble in ether.[5][6][13]

Q5: What happens when **calcium iodide hydrate** is dissolved in an acidic solution?

A5: When dissolved in an acidic solution, **calcium iodide hydrate** may decompose. This reaction can release free iodine or form hydroiodic acid.[5][6]

Troubleshooting Guide

Issue 1: **Calcium iodide hydrate** solution becomes discolored (yellow/brown) over time.

- Cause: This is likely due to the oxidation of the iodide ion to elemental iodine, a process that can be accelerated by exposure to light, air (oxygen), or acidic conditions.[2][5]
- Solution:
 - Prepare solutions fresh whenever possible.
 - Use deaerated solvents to minimize dissolved oxygen.
 - Store solutions in amber glass bottles or protect them from light to prevent photochemical decomposition.[7]

- Ensure the pH of the solution is neutral, as acidic conditions can promote decomposition.
[\[5\]](#)[\[6\]](#)

Issue 2: Precipitate forms in a **calcium iodide hydrate** solution.

- Cause: If the solvent is not pure or the solution is exposed to air, a precipitate of calcium carbonate may form due to the reaction with atmospheric carbon dioxide.[\[2\]](#)[\[3\]](#)[\[5\]](#) In some cases, reaching the solubility limit at a lower temperature can also cause precipitation.
- Solution:
 - Ensure you are using high-purity, appropriate solvents.
 - Minimize exposure of the solution to the atmosphere. Consider working under an inert gas like nitrogen or argon.
 - Check the concentration against the solubility data for the specific solvent and temperature to ensure the compound is not oversaturated.

Issue 3: Inconsistent experimental results using **calcium iodide hydrate**.

- Cause: Inconsistency can arise from using a degraded reagent. The formation of iodine and calcium carbonate means the molar concentration of active calcium iodide is lower than calculated.[\[2\]](#)[\[5\]](#) The presence of these impurities can also cause side reactions.
- Solution:
 - Always use fresh, properly stored **calcium iodide hydrate** that appears as a white, crystalline powder.[\[14\]](#)
 - Consider purifying the reagent if you suspect degradation. A reported method involves recrystallization from an acetone/diethyl ether mixture.[\[15\]](#)
 - Perform a quality control check, such as titration, to determine the purity of your material before use.

Data Presentation: Solubility

The solubility of calcium iodide in various solvents is temperature-dependent.

Table 1: Solubility of Calcium Iodide in Water[2][16]

Temperature (°C)	Solubility (g / 100 mL)
0	64.6
10	194
20	66
100	81

Table 2: Solubility of Calcium Iodide in Acetone[16]

Temperature (°C)	Solubility (g / 100 g)
0	72.7
20	89.0
40	105.8
60	119.8

Table 3: Solubility of Calcium Iodide in Methanol[16]

Temperature (°C)	Solubility (g / 100 g)
0	116.4
10	121.1
20	126.1
40	136.8
60	148.8

Experimental Protocols

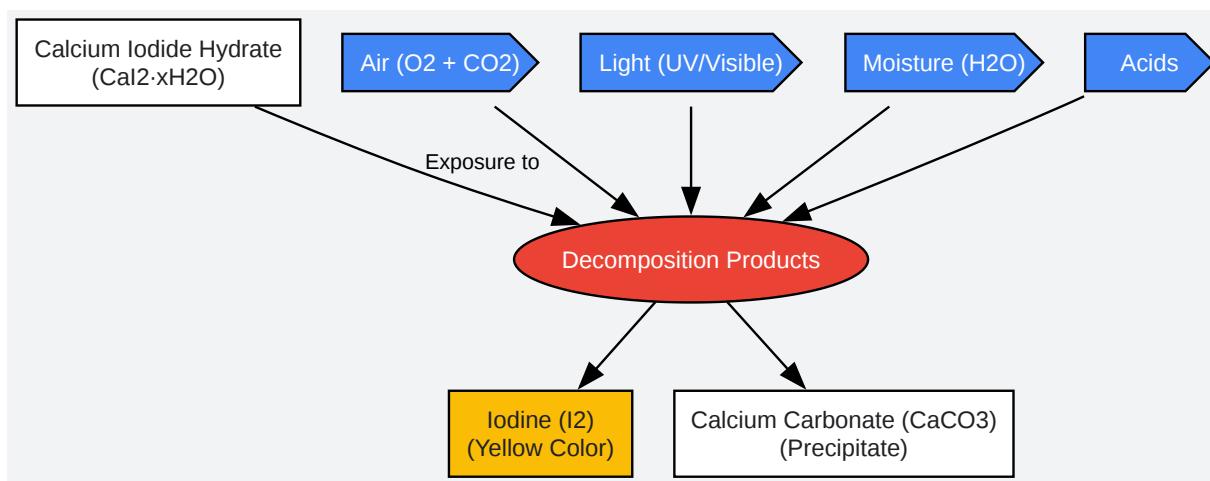
Protocol 1: General Procedure for Solubility Determination

- Preparation: Add a known volume or mass of the desired solvent (e.g., 10 mL of water) to a thermostatically controlled reaction vessel equipped with a magnetic stirrer.
- Temperature Control: Set the vessel to the desired experimental temperature and allow the solvent to equilibrate.
- Titration: Add small, pre-weighed portions of **calcium iodide hydrate** to the solvent while stirring continuously.
- Observation: Continue adding the solute until a small amount of solid material remains undissolved for at least one hour, indicating that the solution is saturated.
- Calculation: The total mass of the dissolved **calcium iodide hydrate** is used to calculate the solubility in g/100 mL or g/100 g of the solvent at that specific temperature.
- Replication: Repeat the experiment at different temperatures to generate a solubility curve.

Protocol 2: Preparation and Storage of a Stock Solution

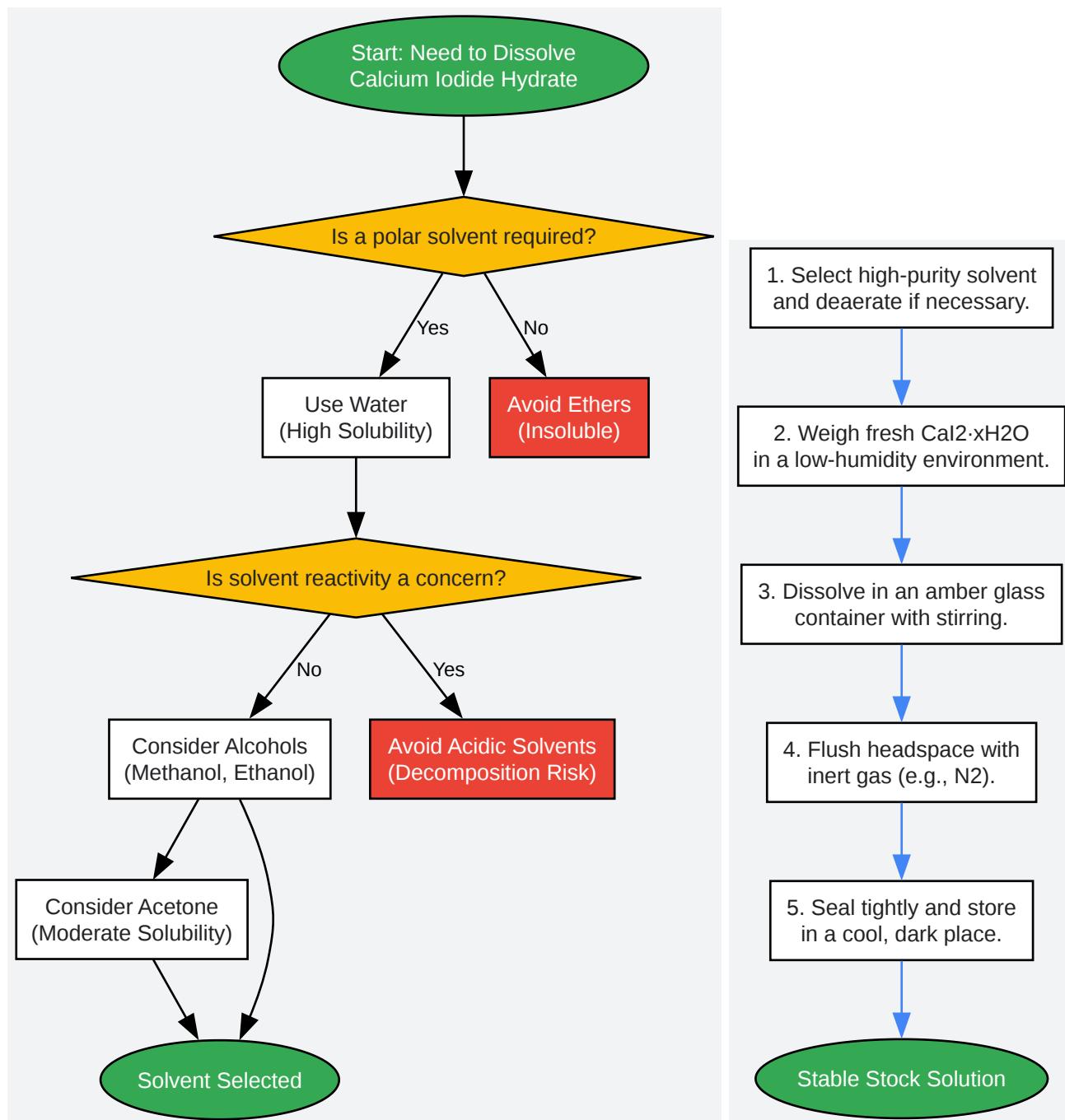
- Solvent Preparation: Use a high-purity grade solvent. If stability is a major concern, deaerate the solvent by bubbling an inert gas (e.g., nitrogen) through it for 15-30 minutes.
- Weighing: Weigh the required amount of fresh, white **calcium iodide hydrate** in a low-humidity environment to minimize water absorption.^[4]
- Dissolution: Add the **calcium iodide hydrate** to the solvent in an amber glass container to protect it from light.^[7] Stir with a clean magnetic stir bar until fully dissolved.
- Storage: Seal the container tightly, for instance with a PTFE-lined cap. If long-term storage is necessary, consider flushing the headspace with an inert gas before sealing. Store the solution in a cool, dark place.^[8]

Visualizations



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Caption: Factors leading to the decomposition of **calcium iodide hydrate**.

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References

- 1. buy Calcium iodide hydrate Lump manufacturers - FUNCMATER [funcmater.com]
- 2. Calcium iodide - Wikipedia [en.wikipedia.org]
- 3. grokipedia.com [grokipedia.com]
- 4. Calcium_iodide [bionity.com]
- 5. Page loading... [guidechem.com]
- 6. Calcium iodide hydrate [chembk.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. sodiumiodide.net [sodiumiodide.net]
- 9. CALCIUM IODIDE | 10102-68-8 [chemicalbook.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. chemimpex.com [chemimpex.com]
- 12. heegermaterials.com [heegermaterials.com]
- 13. chembk.com [chembk.com]
- 14. chemimpex.com [chemimpex.com]
- 15. CALCIUM IODIDE HYDRATE CAS#: 71626-98-7 [m.chemicalbook.com]
- 16. calcium iodide [chemister.ru]
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